

Technical Guide: Physicochemical Properties of Calcium Sulfide (CaS)

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Compound of Interest

Compound Name: Calcium sulfide (CaS)

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **calcium sulfide (CaS)**, focusing on its chemical formula and molar mass. The information is presented to support research and development activities where precise chemical specifications are required.

Chemical Formula and Structure

Calcium sulfide is an inorganic compound with the chemical formula CaS .^[1] It consists of one calcium cation (Ca^{2+}) and one sulfide anion (S^{2-}) held together by ionic bonding.^{[2][3]} The ions are arranged in a 1:1 ratio, resulting in a neutral compound.^[3] In its solid state, calcium sulfide crystallizes in a cubic structure similar to rock salt.^[1]

Molar Mass and Composition

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. The calculation for calcium sulfide is based on the standard atomic weights of calcium and sulfur.

The determination of the molar mass of calcium sulfide is a standard computational procedure rooted in its chemical formula. The protocol involves the following steps:

- Identify the chemical formula: The established formula for calcium sulfide is CaS .^[2]
- Determine constituent elements: The elements present are Calcium (Ca) and Sulfur (S).

- Obtain standard atomic weights: The atomic weights for each element are sourced from the periodic table. The atomic mass of calcium is approximately 40.08 g/mol , and the atomic mass of sulfur is approximately 32.07 g/mol .^[4]
- Calculate total mass: The molar mass is calculated by summing the atomic masses of all atoms in the formula.^[5] For CaS, this involves adding the atomic mass of one calcium atom to that of one sulfur atom.

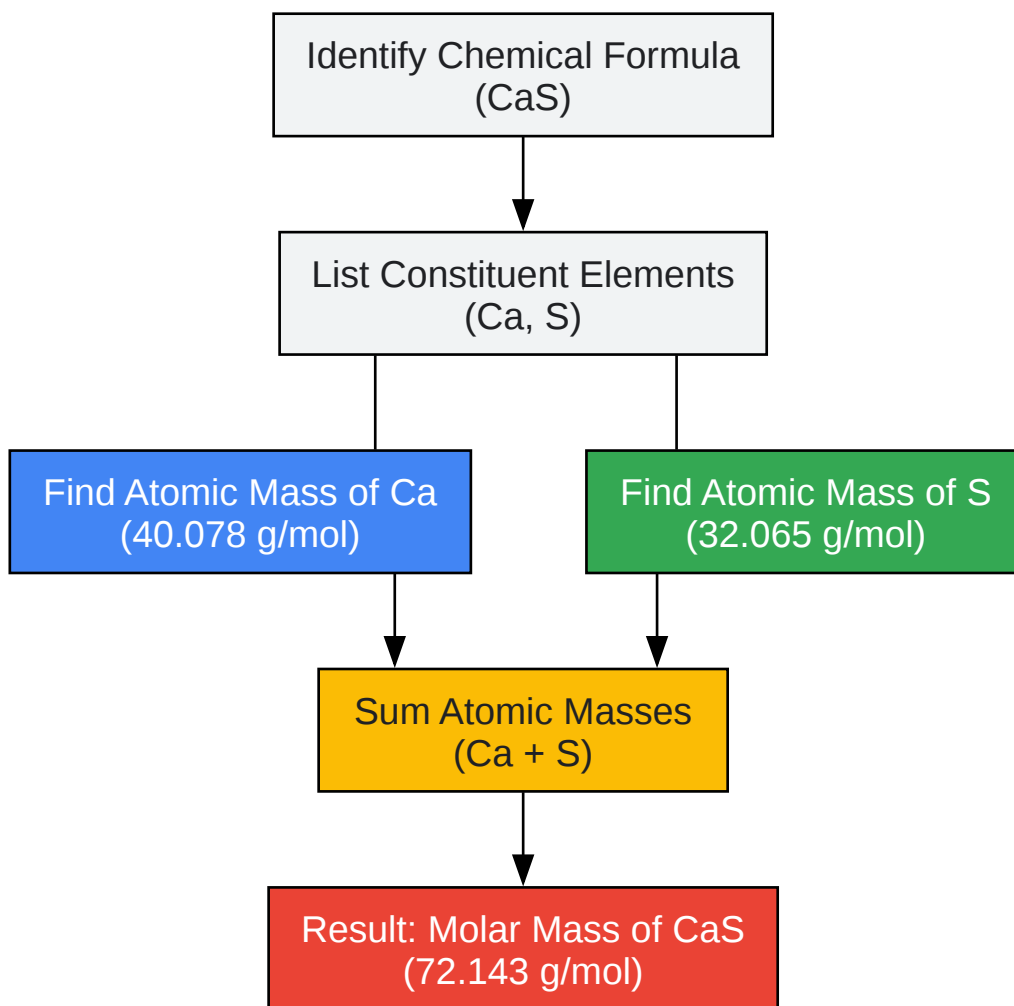
The following table summarizes the quantitative data used to determine the molar mass of calcium sulfide.

Constituent Element	Chemical Symbol	Quantity	Atomic Mass (g/mol)	Total Mass Contribution (g/mol)
Calcium	Ca	1	40.078	40.078
Sulfur	S	1	32.065	32.065
Calcium Sulfide	CaS	-	-	72.143

Note: The final molar mass is approximately 72.14 g/mol .^{[1][6]} Minor variations (e.g., 72.15 g/mol) may exist depending on the source of atomic weight data.^{[4][7]}

Workflow Visualization

The logical process for calculating the molar mass of calcium sulfide from its chemical formula is depicted in the diagram below. This workflow is fundamental in chemical and pharmaceutical sciences for tasks such as stoichiometry, solution preparation, and quantitative analysis.



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Caption: Workflow for calculating the molar mass of CaS.

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References

- 1. Calcium sulfide - Wikipedia [en.wikipedia.org]
- 2. gauthmath.com [gauthmath.com]
- 3. brainly.com [brainly.com]

- 4. brainly.com [brainly.com]
- 5. webqc.org [webqc.org]
- 6. americanelements.com [americanelements.com]
- 7. Calcium Sulfide | CaS | CID 10197613 - PubChem [pubchem.ncbi.nlm.nih.gov]
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